Reproducibility and Test-Retest Reliability of [11C]-CUMI-101 PET: A Comparative Guide

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Compound of Interest	
Compound Name:	*Cumi-101*
Cat. No.:	*B1669332*

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This guide provides an objective comparison of the reproducibility and test-retest reliability of [11C]-**CUMI-101**, a positron emission tomography (PET) radiotracer for the serotonin 1A (5-HT1A) receptor. The information is compiled from peer-reviewed studies to support researchers in designing and interpreting PET imaging studies.

Quantitative Data Summary

The test-retest reliability of [11C]-**CUMI-101** PET has been evaluated in both human and non-human primate studies. The following tables summarize key quantitative data from these studies.

Study Population	Key Parameter	Value	Modeling Method	Reference
Human	Average Test-Retest Percentage Difference	9.90% ± 5.60%	Likelihood Estimation in Graphical Analysis (LEGA)	[1]
Human	Average Test-Retest Percentage Difference (BPND)	Lowest percentage difference and smallest bias	Simplified Reference Tissue Method (SRTM)	[1]
Papio anubis (Baboon)	Median Test-Retest Percentage Difference (BPF)	11.15% ± 4.82%	Likelihood Estimation in Graphical Analysis (LEGA)	[2][3]
Papio anubis (Baboon)	Intraclass Correlation Coefficient (ICC)	0.43	Likelihood Estimation in Graphical Analysis (LEGA)	[2]

Binding Potential (BP) Definitions:

- BPF: Bmax/Kd (Maximum number of binding sites / Dissociation constant)

- BPND: fND × Bavail/KD (Free fraction in the nondisplaceable compartment × Available receptor concentration / Equilibrium dissociation constant)

Comparison with an Alternative Radiotracer

[11C]-**CUMI-101** is often compared with [11C]WAY-100635, another common PET tracer for the 5-HT1A receptor. One study suggests that [11C]-**CUMI-101** may have lower test-retest variability compared to [11C]WAY-100635, making it potentially preferable when considering only repeatability.

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Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of findings. Below are summaries of experimental protocols from key studies on [11C]-**CUMI-101** PET.

Human Study Protocol

- Subjects: Seven adult human volunteers.

- Radiotracer Injection: Intravenous bolus of [11C]-**CUMI-101**. The average injected mass was 4.26 ± 0.68 μg.

- PET Scan Acquisition: Emission data were collected for 120 minutes in 3-dimensional mode using an ECAT HR+ scanner. The scan consisted of 21 frames of increasing duration.

- Arterial Blood Sampling: Metabolite-corrected arterial input functions were used for quantification.

- Data Analysis: Ten different models were evaluated, including those using arterial input functions and reference region approaches. The likelihood estimation in the graphical analysis (LEGA) model was found to perform slightly better for the binding potential (BPF) outcome measure. The simplified reference tissue method (SRTM) provided the lowest percentage difference for the non-displaceable binding potential (BPND).
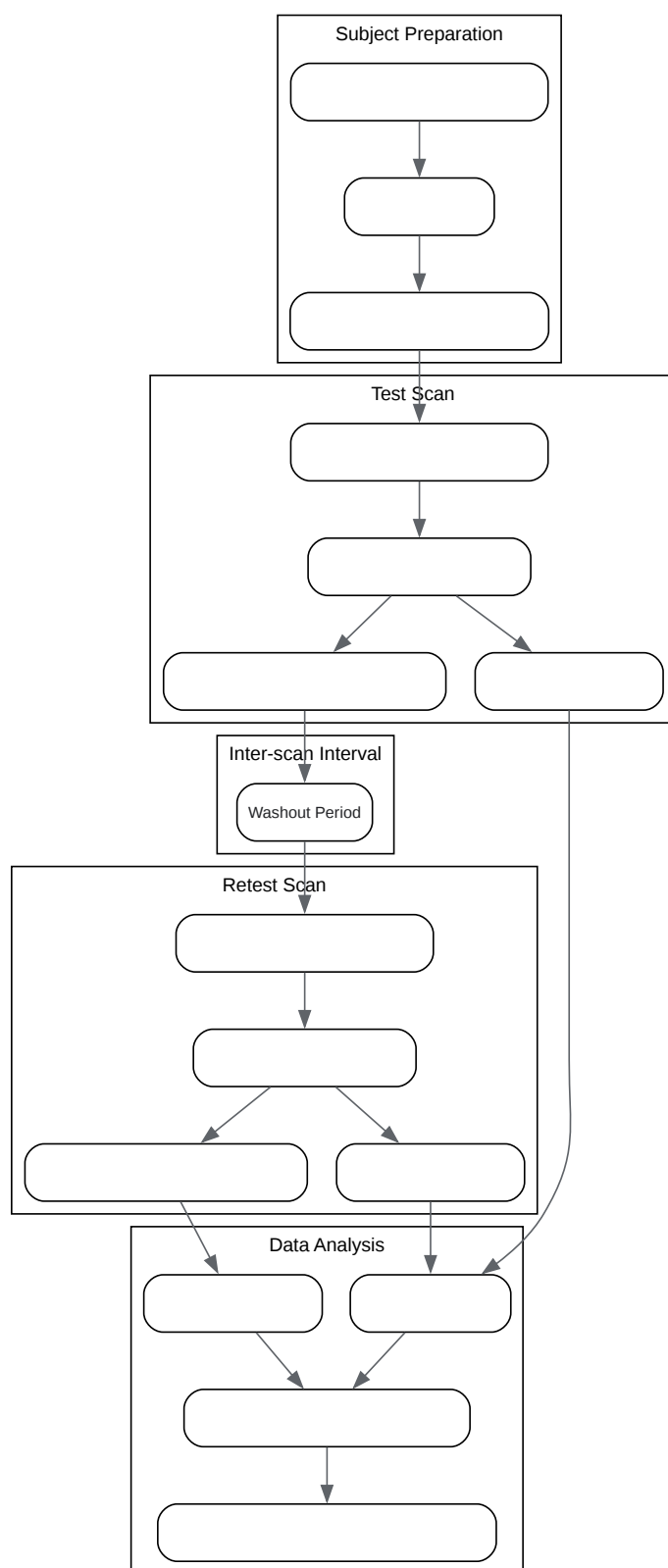
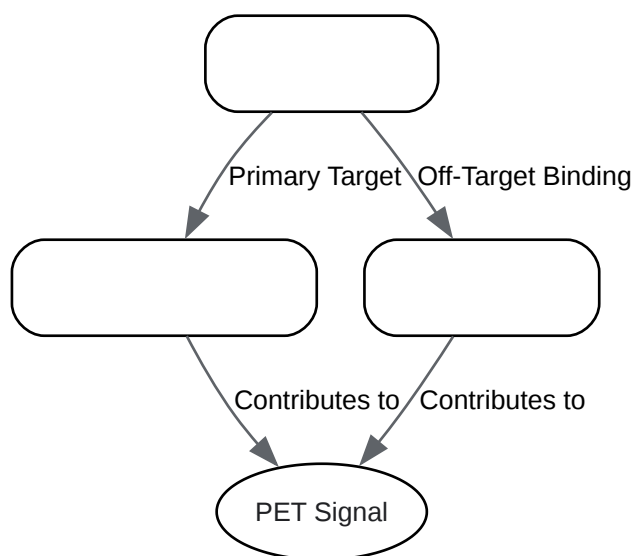## Non-Human Primate Study Protocol (Papio anubis)

- Subjects: Two adult male Papio anubis baboons.

- Radiotracer Injection: An intravenous bolus of 166.5 ± 42.9 MBq of [11C]-**CUMI-101** was administered.

- PET Scan Acquisition: Emission data were collected for 120 minutes in 3-dimensional mode using an ECAT EXACT HR+ scanner. The data were collected in 23 consecutive frames of increasing duration.

- Arterial Blood Sampling: Arterial blood sampling with a metabolite-corrected arterial input function was used for the full quantification of BPF.

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- Data Analysis: Four different models were evaluated. The LEGA model provided the best results for region-of-interest (ROI) level analysis. A scanning time of 100 minutes was determined to be adequate.

Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for a [11C]-**CUMI-101** PET test-retest study.

Subject Preparation

Test Scan

Inter-scan Interval

Washout Period

Retest Scan

Data Analysis

Primary Target | Off-Target Binding

Contributes to | Contributes to

PET Signal

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